

Preparing Stock Solutions of Ac-Leu-Arg-AMC: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-Leu-Arg-AMC

Cat. No.: B612774

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl-Leucyl-Arginyl-7-amino-4-methylcoumarin (**Ac-Leu-Arg-AMC**) is a fluorogenic peptide substrate utilized to assay the activity of certain proteases. Cleavage of the amide bond between arginine and 7-amino-4-methylcoumarin (AMC) by an enzyme releases the highly fluorescent AMC moiety. The resulting fluorescence can be measured to quantify enzymatic activity. This document provides detailed protocols for the preparation of **Ac-Leu-Arg-AMC** stock solutions and subsequent working solutions for use in enzyme kinetic assays.

Chemical Properties and Storage

A summary of the key chemical and physical properties of **Ac-Leu-Arg-AMC** is provided in the table below.

Property	Value
Molecular Formula	C ₂₄ H ₃₄ N ₆ O ₅
Molecular Weight	486.56 g/mol [1]
Excitation Wavelength	360-380 nm[2][3]
Emission Wavelength	440-460 nm[2][3][4]
Appearance	Lyophilized solid/Powder[1]
Purity (HPLC)	≥95%

Storage: The lyophilized powder should be stored at -20°C.[1] Upon reconstitution, the stock solution should be aliquoted and stored at -20°C for up to one month or at -80°C for up to six months to avoid repeated freeze-thaw cycles.[5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ac-Leu-Arg-AMC Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ac-Leu-Arg-AMC** in dimethyl sulfoxide (DMSO).

Materials:

- **Ac-Leu-Arg-AMC** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibration: Allow the vial of lyophilized **Ac-Leu-Arg-AMC** to equilibrate to room temperature before opening to prevent condensation.
- Mass Calculation: The lyophilized product may contain trifluoroacetic acid (TFA) salts from the purification process, which can contribute to the total mass.^[1] For precise concentration calculations, it is recommended to account for the peptide content, which is typically greater than 80%.^[1] However, for most standard in vitro assays, the residual TFA levels do not cause interference.^[1] For this protocol, we will assume 100% peptide content for simplicity. To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mM)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mM} * 0.001 \text{ L} * 486.56 \text{ g/mol} = 4.8656 \text{ mg}$
- Reconstitution:
 - Carefully weigh out approximately 5 mg of **Ac-Leu-Arg-AMC** powder and record the exact weight.
 - Add the appropriate volume of DMSO to achieve a 10 mM concentration. For example, to 5 mg of powder, add 1.028 mL of DMSO.
 - Calculation: $\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Molarity (mol/L)} * 1000$
- Dissolution: Vortex the solution thoroughly until the peptide is completely dissolved. Gentle warming and sonication can be used to aid dissolution if necessary.^[5]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.^{[5][6]}

Stock Solution Preparation Table

The following table provides the required mass of **Ac-Leu-Arg-AMC** to prepare stock solutions of various concentrations.

Desired Concentration	Volume	Mass of Ac-Leu-Arg-AMC
1 mM	1 mL	0.487 mg
5 mM	1 mL	2.433 mg
10 mM	1 mL	4.866 mg

Protocol 2: Preparation of a 100 μ M Working Solution

This protocol describes the dilution of the 10 mM stock solution to a 100 μ M working solution for use in a typical enzyme assay.

Materials:

- 10 mM **Ac-Leu-Arg-AMC** stock solution in DMSO
- Assay buffer (e.g., 20 mM TRIS, 1 mM EDTA, 150 mM NaCl, pH 7.3)[7]
- Microcentrifuge tubes
- Calibrated pipettes

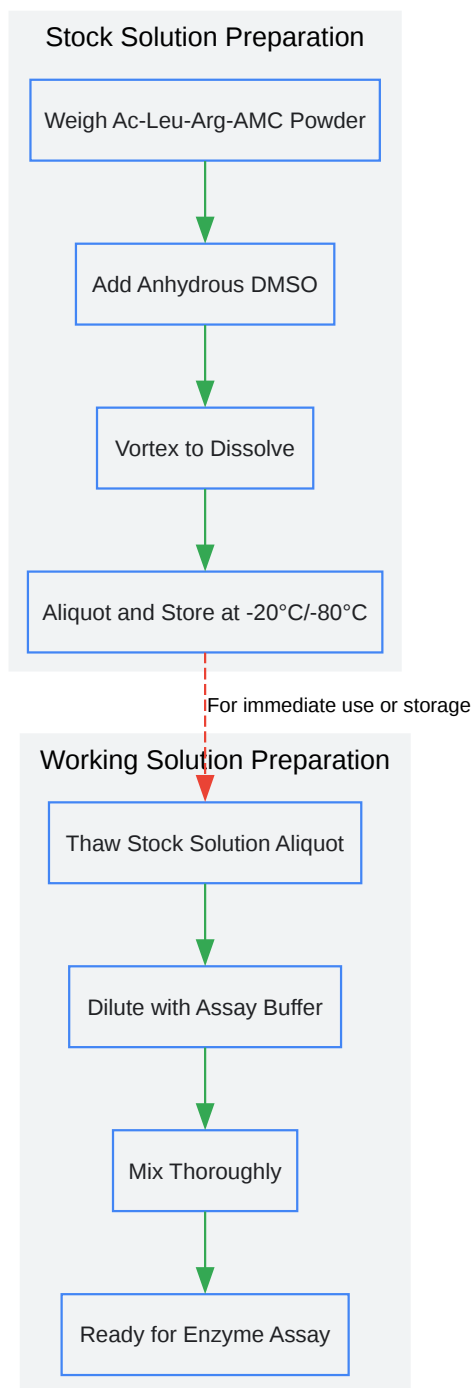
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Ac-Leu-Arg-AMC** stock solution at room temperature.
- Dilution Calculation: Use the $C_1V_1 = C_2V_2$ formula to calculate the required volume of the stock solution.
 - C_1 = Concentration of stock solution (10 mM)
 - V_1 = Volume of stock solution to be added
 - C_2 = Desired concentration of working solution (100 μ M or 0.1 mM)
 - V_2 = Final volume of working solution

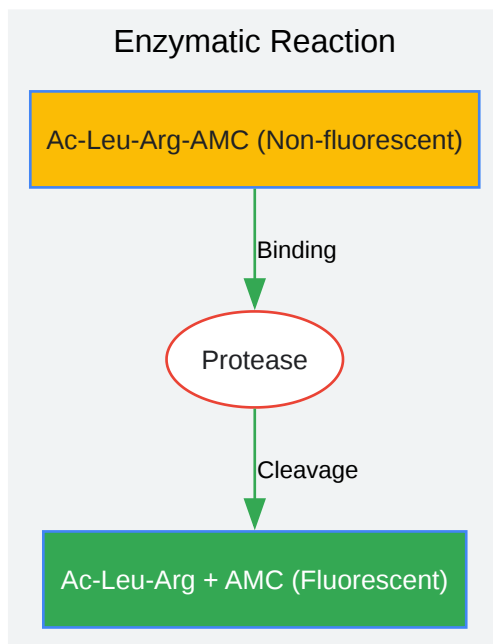
- To prepare 1 mL of a 100 μ M working solution: $(10 \text{ mM}) * V1 = (0.1 \text{ mM}) * (1 \text{ mL}) \rightarrow V1 = 0.01 \text{ mL}$ or 10 μ L
- Preparation: Add 10 μ L of the 10 mM **Ac-Leu-Arg-AMC** stock solution to 990 μ L of the assay buffer.
- Mixing: Mix the solution thoroughly by gentle vortexing or pipetting.
- Use: The working solution is now ready for use in the enzyme assay. It is recommended to prepare the working solution fresh on the day of the experiment.[8]

Visualizations

Workflow for Ac-Leu-Arg-AMC Stock and Working Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **Ac-Leu-Arg-AMC** solutions.

Enzymatic Cleavage of Ac-Leu-Arg-AMC



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ac-Leu-Arg-AMC peptide [novoprolabs.com]
- 2. Ac-Leu-Leu-Arg-AMC - Echelon Biosciences [echelon-inc.com]
- 3. Ac-Arg-Ser-Leu-Lys-AMC (Site 1 Protease Substrate, fluorogenic) - Echelon Biosciences [echelon-inc.com]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. medchemexpress.com [medchemexpress.com]
- 7. biosynth.com [biosynth.com]
- 8. Ac-Arg-Leu-Arg-AMC | Proteasome substrate | Hello Bio [hellobio.com]
- To cite this document: BenchChem. [Preparing Stock Solutions of Ac-Leu-Arg-AMC: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612774#preparing-ac-leu-arg-amc-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com